

# Citalopram-d6 stability in biological matrices

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Citalopram-d6

CAS No.: 1190003-26-9

Cat. No.: S916926

Get Quote

## Citalopram Stability & Analytical Methods

The following table summarizes key stability and methodological information for citalopram from recent literature, which can be directly applied to working with its stable isotope, **citalopram-d6**.

Aspect	Key Finding / Parameter	Experimental Context	Citation
Stability in Plasma	Stable for at least 7 days	Validated for 21 neuropsychotropic drugs in human serum using UPLC-MS/MS	[1]
Validated Quant. Method	Accuracy: 90-110%; Precision (RSD): <15%	UPLC-MS/MS method for 71 neuropsychotropic drugs in human serum	[1]
Sample Preparation	Protein precipitation (methanol-acetonitrile)	High-throughput method for clean-up and analysis	[1]
Chromatography	C18 column; Acetonitrile/10mM Ammonium Acetate (0.2% Acetic Acid) gradient; 6 min run time	Optimized for separation of 71 neuropsychotropic drugs	[1]

Aspect	Key Finding / Parameter	Experimental Context	Citation
Mass Spectrometry	ESI+; MRM; Capillary Voltage: 0.5 kV; Desolvation Temp: 400°C	Parameters for sensitive detection of citalopram and other drugs	[1]
Alternative Extraction	Cloud-point extraction (CPE) with Triton X-114 & Ammonium Acetate; Recovery: Improved with 10% AA	"Green" extraction method for 21 antidepressants in plasma, coupled with LC-MS	[2]

## Detailed Experimental Protocols

Here are detailed methodologies for key experiments you can adapt for assessing **citalopram-d6** stability.

### UPLC-MS/MS Method for Quantitative Analysis

This method, adapted from the 71-plex panel, is ideal for high-throughput stability testing [1].

- **Sample Preparation (Protein Precipitation):**

- Mix a volume of the biological sample (e.g., 100 µL plasma) with a 1:1 mixture of methanol and acetonitrile.
- Vortex vigorously and centrifuge to pellet precipitated proteins.
- Transfer the clear supernatant for analysis.

- **Liquid Chromatography Conditions:**

- **Column:** Kromasil ClassicShell C18 (2.1 x 50 mm, 2.5 µm)
- **Mobile Phase A:** 10 mM Ammonium Acetate with 0.2% Acetic Acid
- **Mobile Phase B:** Acetonitrile
- **Gradient:** | Time (min) | Flow Rate (mL/min) | %A | %B | | :--- | :--- | :--- | :--- | | 0.0 | 0.4 | 90 | 10 | | 0.3 | 0.4 | 90 | 10 | | 3.0 | 0.4 | 50 | 50 | | 4.0 | 0.4 | 5 | 95 | | 5.0 | 0.4 | 5 | 95 | | 5.01 | 0.4 | 90 | 10 | | 6.0 | 0.4 | 90 | 10 |
- **Column Temperature:** 40 °C
- **Injection Volume:** 5 µL

- **Mass Spectrometry Conditions:**

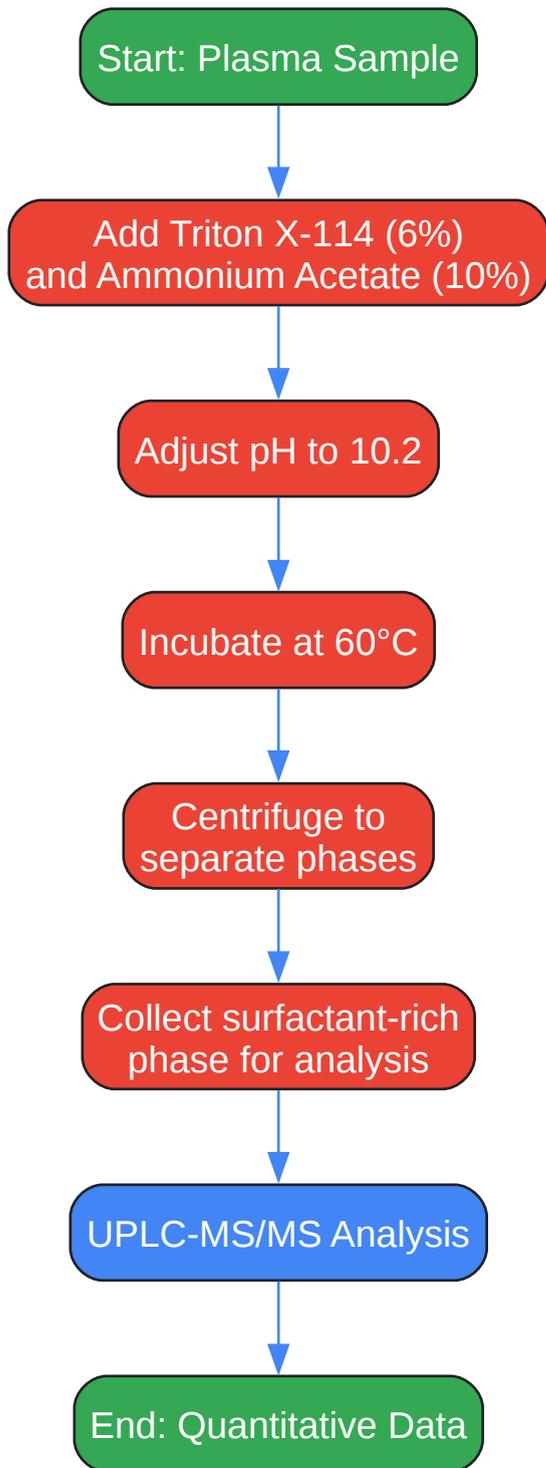
- **Ionization:** Electrospray Ionization (ESI), Positive Mode
- **Detection:** Multiple Reaction Monitoring (MRM)
- **Capillary Voltage:** 0.5 kV
- **Desolvation Gas Temperature:** 400 °C
- **Desolvation Gas Flow:** 1100 L/h

## Cloud-Point Extraction (CPE) Protocol

This "green" extraction method can be an efficient alternative to protein precipitation [2].

- **Optimized CPE Conditions:**
  - **Surfactant:** Triton X-114 at 6% (w/v)
  - **Salt:** Ammonium Acetate at 10% (w/v)
  - **pH:** 10.2
  - **Temperature:** 60 °C

The workflow for this optimized extraction and analysis method is summarized below.



[Click to download full resolution via product page](#)

## Frequently Asked Questions (FAQs)

**Q1: What is the primary use of citalopram-d6 in analytical methods?** Citalopram-d6 is a deuterated internal standard used in mass spectrometry-based assays, such as those for therapeutic drug monitoring (TDM) or pharmacokinetic studies [3] [1]. Its near-identical chemical properties to citalopram, but different mass, allow it to correct for losses during sample preparation and variations in instrument response, ensuring high accuracy and precision [3].

**Q2: How should citalopram-d6 stock solutions be stored?** While specific data for citalopram-d6 is not available, standard practice for stable isotope-labeled standards aligns with protocols for unlabeled drugs. A study storing rat liver microsomes at -80°C for two years showed no significant loss of activity, indicating this temperature is suitable for storing labile biological reagents and likely appropriate for long-term storage of citalopram-d6 stock solutions [4]. Store stock solutions in a suitable solvent like methanol at -80°C or as low as possible.

**Q3: Are there any known chemical incompatibilities for citalopram or citalopram-d6 during analysis?** Citalopram is stable across a range of pH conditions, as demonstrated by its successful extraction at pH 10.2 in the CPE method and its separation under acidic mobile phase conditions (0.2% acetic acid) [1] [2]. No specific incompatibilities are reported in the searched literature.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. UPLC-MS/MS determination of 71 neuropsychotropic ... [pmc.ncbi.nlm.nih.gov]
2. Determination of Antidepressants in Human Plasma by ... [mdpi.com]
3. Cross- validated Matrix-Assisted Laser Desorption/Ionization Mass... [pmc.ncbi.nlm.nih.gov]
4. Optimization of Rat Assay Using HPLC Liver Microsomal Stability [scialert.net]

To cite this document: Smolecule. [Citalopram-d6 stability in biological matrices]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b916926#citalopram-d6-stability-in-biological-matrices>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)